

Evolutionary relationship of Conopressin G to vasopressin/oxytocin

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Compound of Interest

Compound Name: *Conopressin G*

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An In-depth Technical Guide on the Evolutionary Relationship of **Conopressin G** to Vasopressin/Oxytocin

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The vasopressin/oxytocin superfamily of neuropeptides represents one of the most ancient and conserved signaling systems in the animal kingdom. While the distinct physiological roles of vasopressin and oxytocin in mammals are well-documented, their evolutionary origins and the functional diversity of related peptides in invertebrates offer a compelling narrative for both evolutionary biology and pharmacology. This whitepaper provides a detailed examination of **Conopressin G**, a molluscan neuropeptide, and its evolutionary, structural, and functional relationship to the vertebrate vasopressin and oxytocin lineages. By dissecting its molecular structure, receptor interactions, and the signaling pathways it modulates, we illuminate how the study of this invertebrate peptide can provide profound insights into the fundamental principles of neuropeptide evolution and inform the rational design of novel therapeutics targeting human vasopressin/oxytocin receptors.

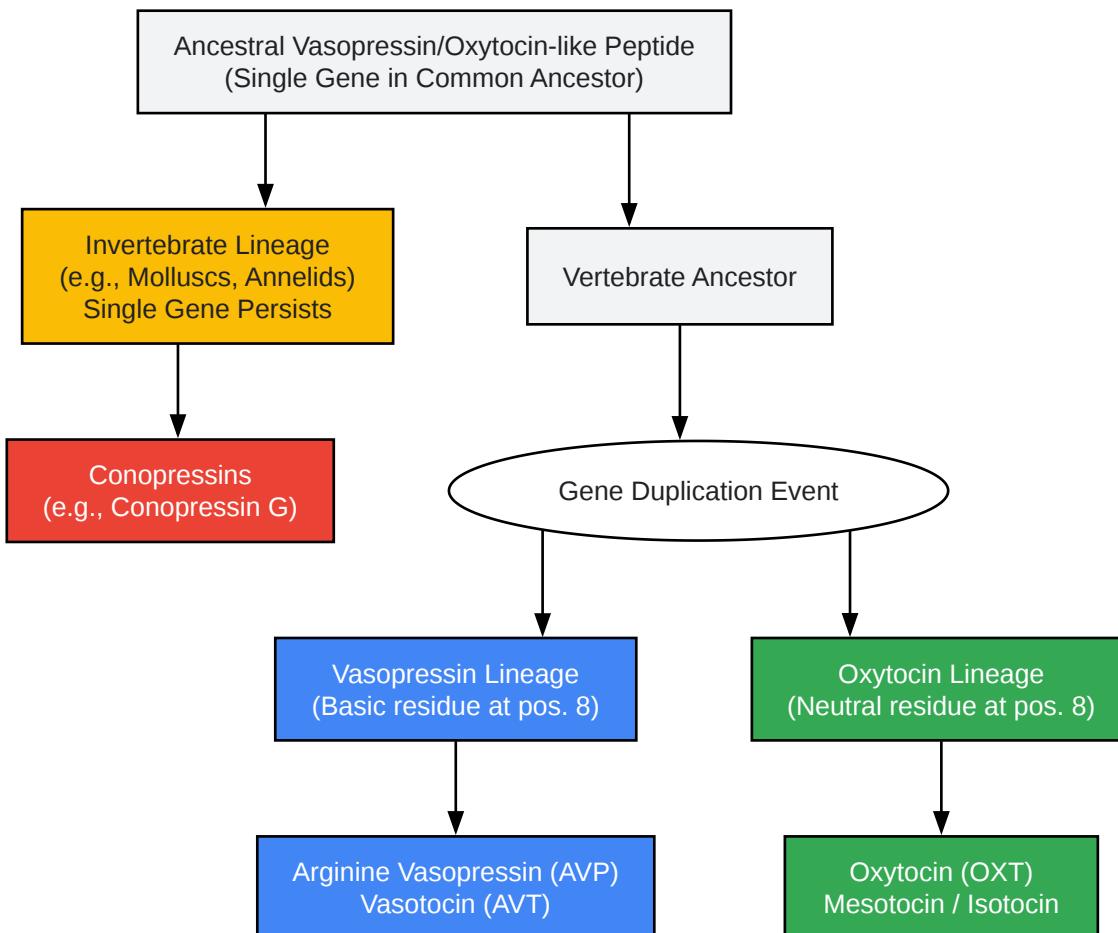
Evolutionary Origins and Phylogeny

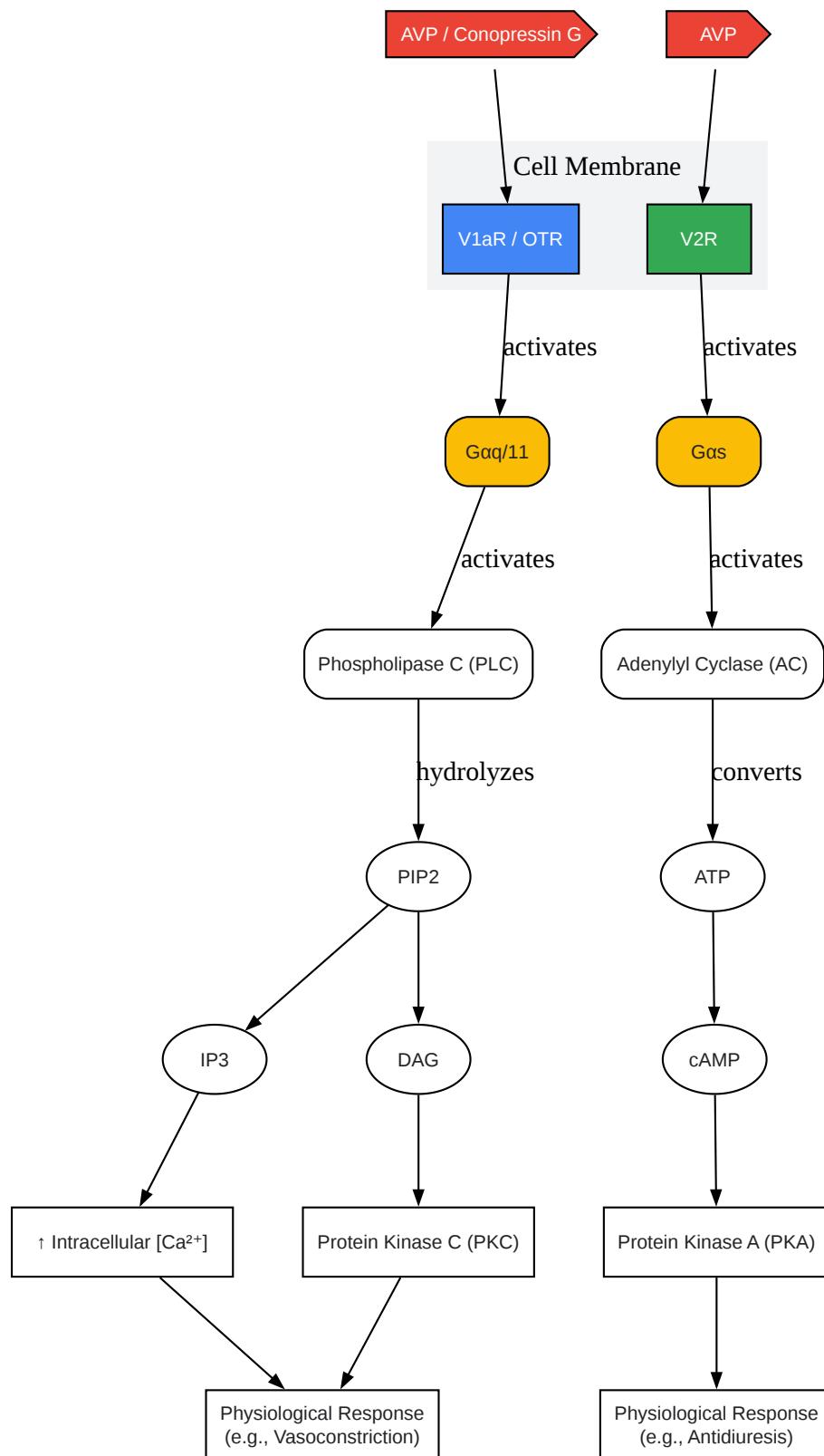
The vasopressin/oxytocin peptide family predates the divergence of protostomes and deuterostomes, indicating a deep evolutionary history. The fundamental architecture of the precursor protein, comprising a signal peptide, the nonapeptide hormone, and a neuropeptidyl carrier protein, is highly conserved across these groups.

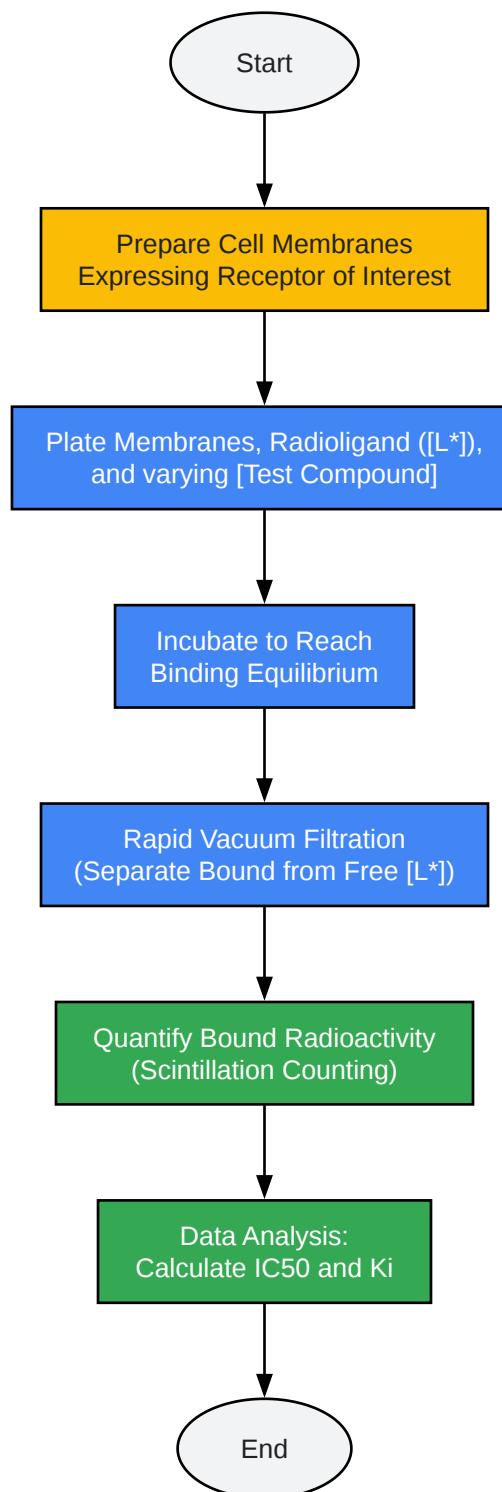
domain, was established in the common ancestor of vertebrates and invertebrates over 600 million years ago.[1][2][3]

In vertebrates, a gene duplication event early in their evolution gave rise to two distinct lineages: the vasopressin-like peptides (e.g., vasopressin, vasotocin) and the oxytocin-like peptides (e.g., oxytocin, mesotocin, isotocin).[4][5] This separation allowed for the sub-functionalization and neo-functionalization that led to their distinct roles in physiology and behavior. In contrast, most invertebrates, including the mollusc *Lymnaea stagnalis* from which a conopressin was first characterized, possess only a single gene from this superfamily.[4][6][7]

Conopressin G, originally isolated from the venom of the fish-hunting cone snail *Conus geographus*, is a member of this invertebrate lineage.[8][9] Its precursor, preproconopressin, mirrors the structure of vertebrate preprovasopressin, underscoring their shared ancestry.[2] The existence of these peptides in both neuronal tissue and venom suggests that in some species, these hormones have been co-opted for predatory or defensive purposes.[3][10]





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